

Amg perk 44 solubility and stability in DMSO

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Compound of Interest

Compound Name: Amg perk 44

Cat. No.: B609916

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Technical Support Center: AMG PERK 44

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and stability of **AMG PERK 44** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **AMG PERK 44**?

A1: The recommended solvent for reconstituting **AMG PERK 44** is high-purity, anhydrous DMSO.^[1] The use of fresh, moisture-free DMSO is crucial as hygroscopic DMSO can negatively impact the solubility of the compound.^[1]

Q2: What is the maximum solubility of **AMG PERK 44** in DMSO?

A2: **AMG PERK 44** is soluble in DMSO up to concentrations of 20 mM to 100 mM, or approximately 11.22 mg/mL to 100 mg/mL.^{[1][2]} For concentrations at the higher end of this range, sonication may be necessary to fully dissolve the compound.^[1]

Q3: How should I prepare a stock solution of **AMG PERK 44** in DMSO?

A3: To prepare a stock solution, we recommend the following steps:

- Allow the vial of solid **AMG PERK 44** to equilibrate to room temperature before opening to prevent moisture condensation.

- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration.
- Vortex the solution to facilitate dissolution. For higher concentrations, brief sonication in a water bath may be required until the solution is clear.

Q4: How should I store the solid compound and DMSO stock solutions of **AMG PERK 44**?

A4:

- Solid Compound: Store the solid form of **AMG PERK 44** at -20°C for long-term stability, where it can be stable for at least four years.[3]
- DMSO Stock Solutions: Once prepared, aliquot the DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles.[1] These aliquots should be stored at -20°C for up to six months or at -80°C for up to one year for optimal stability.[2][4]

Q5: Is it normal for the compound to precipitate when diluting the DMSO stock solution in an aqueous buffer?

A5: Yes, it is common for compounds dissolved in a high concentration of DMSO to precipitate when diluted into an aqueous medium.[5] To minimize this, it is best to make serial dilutions in DMSO first and then add the final diluted sample to your aqueous buffer. If precipitation occurs, gentle vortexing or warming the solution at 37°C may help redissolve the compound.[5] Always include a DMSO-only control in your experiments to account for any solvent effects.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty Dissolving AMG PERK 44 in DMSO	1. Compound concentration is too high.2. DMSO is not anhydrous (has absorbed moisture).3. Insufficient agitation.	1. Try preparing a more dilute solution.2. Use a fresh, unopened bottle of anhydrous, high-purity DMSO.[1]3. Vortex the solution for a longer period or use an ultrasonic bath to aid dissolution.[1]
Precipitation Observed in DMSO Stock Solution After Storage	1. Solution was not fully dissolved initially.2. Freeze-thaw cycles have occurred.3. Storage temperature was not optimal.	1. Warm the vial to room temperature and vortex or sonicate to redissolve.2. Ensure stock solutions are aliquoted into single-use vials to minimize freeze-thaw cycles.[1]3. Confirm storage at -20°C or -80°C in a tightly sealed container.[2][4]
Inconsistent Experimental Results	1. Degradation of the compound in the stock solution.2. Inaccurate concentration of the stock solution.	1. Prepare a fresh stock solution from solid compound. Use aliquots that have been stored for less than the recommended time (6 months at -20°C, 1 year at -80°C).[2][4]2. Ensure the compound was fully dissolved when the stock solution was prepared.

Data Presentation

Table 1: Solubility and Stability of **AMG PERK 44** in DMSO

Parameter	Value	Source(s)
Molecular Weight	561.07 g/mol	[2]
Solubility in DMSO	20 mM (11.22 mg/mL) to 100 mM (56.11 mg/mL)	[1][2]
Storage of Solid	-20°C	[2][3]
Stability of Solid	≥ 4 years at -20°C	[3]
Storage of DMSO Stock	-20°C or -80°C	[1][2][4]
Stability of DMSO Stock	Up to 6 months at -20°C Up to 1 year at -80°C	[2][4]

Experimental Protocols

General Protocol for Assessing Solubility of a Small Molecule Inhibitor in DMSO

- Materials:
 - Small molecule inhibitor (e.g., **AMG PERK 44**)
 - Anhydrous, high-purity DMSO
 - Vortex mixer
 - Ultrasonic water bath
 - Analytical balance
 - Microcentrifuge tubes
- Procedure:
 - Weigh out a precise amount of the small molecule inhibitor.
 - Add a calculated volume of DMSO to achieve the desired starting concentration.

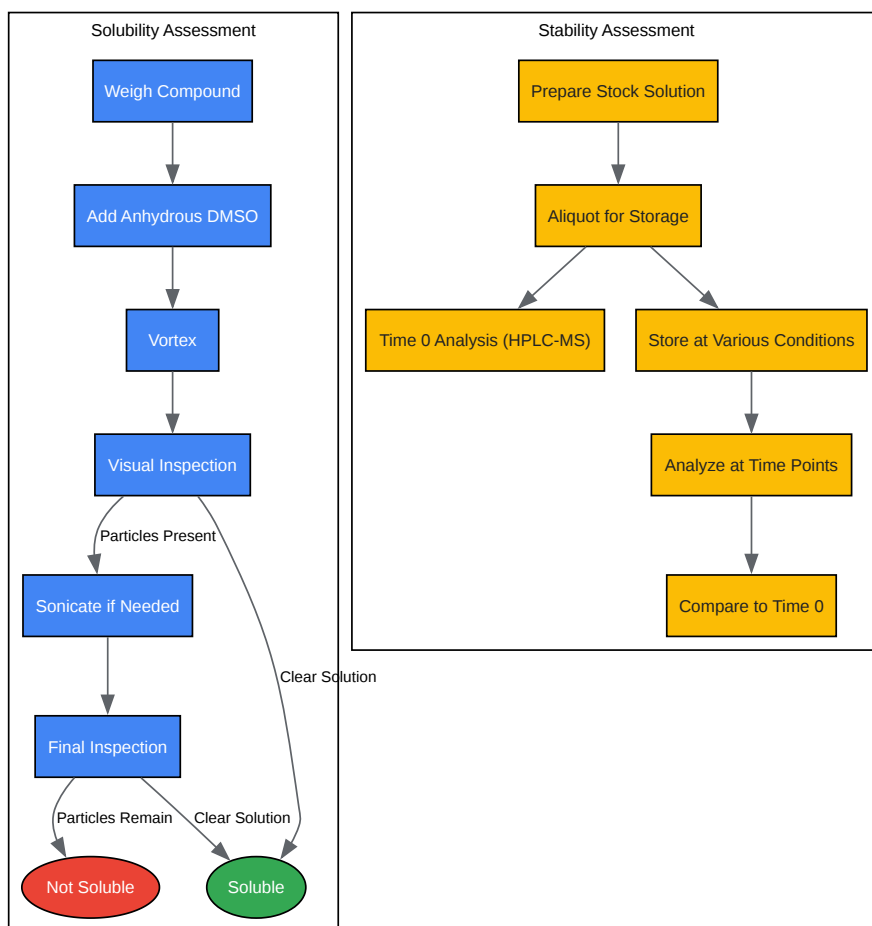
3. Vortex the mixture vigorously for 2 minutes.
4. Visually inspect the solution for any undissolved particles.
5. If particles are present, place the tube in an ultrasonic water bath for 10-15 minutes.
6. Re-inspect the solution. If it is clear, the compound is soluble at that concentration.
7. If undissolved material remains, the concentration is above the solubility limit. The solution can be centrifuged, and the supernatant can be used as a saturated solution.

General Protocol for Assessing Stability of a Small Molecule Inhibitor in DMSO Solution

- Materials:
 - Stock solution of the inhibitor in DMSO
 - HPLC-MS system
 - Multiple single-use aliquots of the stock solution
- Procedure:
 1. Prepare a fresh stock solution of the inhibitor in DMSO at a known concentration.
 2. Immediately analyze an aliquot of the fresh stock solution using a validated HPLC-MS method to determine the initial purity and concentration (Time 0).
 3. Store the remaining aliquots at the desired storage conditions (e.g., room temperature, 4°C, -20°C, -80°C).
 4. At specified time points (e.g., 1 week, 1 month, 3 months, 6 months, 1 year), retrieve an aliquot from each storage condition.
 5. Allow the aliquot to thaw and equilibrate to room temperature.
 6. Analyze the sample using the same HPLC-MS method.

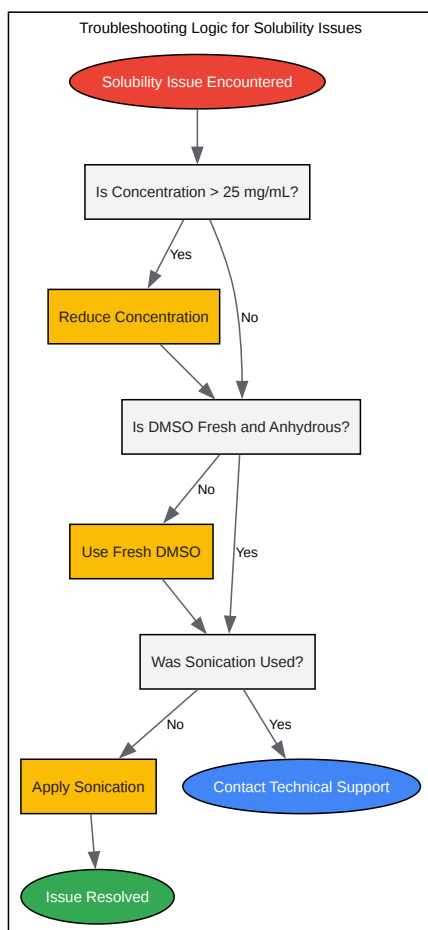
7. Compare the purity and concentration data to the Time 0 results to determine the extent of degradation.

Visualizations



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Caption: Experimental workflow for assessing the solubility and stability of **AMG PERK 44** in DMSO.



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